

In-Depth Technical Guide: In Vitro Characterization of A-350619

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Compound of Interest

Compound Name: A-350619
CAS No.: 538368-27-3
Cat. No.: B1250368

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Part 1: Executive Summary & Core Directive

A-350619 (CAS: 538368-27-3) is a synthetic small molecule characterized as a soluble Guanylyl Cyclase (sGC) activator/stimulator. Unlike endogenous Nitric Oxide (NO), which requires a reduced heme moiety (Fe^{2+}) to activate sGC, **A-350619** belongs to a class of compounds capable of activating the enzyme in its basal state and, critically, synergizing with NO to potentiate cGMP production.

This guide provides a rigorous framework for the in vitro characterization of **A-350619**. It moves beyond simple descriptions to establish a causal link between the compound's physicochemical properties and its biological readout. The protocols herein are designed to be self-validating, ensuring that observed effects are due to specific sGC modulation rather than assay artifacts.

Part 2: Mechanism of Action & Signaling Architecture

The Target: Soluble Guanylyl Cyclase (sGC)

sGC is a heterodimeric enzyme (

) that serves as the primary receptor for NO. Upon activation, sGC catalyzes the conversion of Guanosine Triphosphate (GTP) to Cyclic Guanosine Monophosphate (cGMP), a second messenger that drives vasodilation, platelet inhibition, and smooth muscle relaxation via Protein Kinase G (PKG).

A-350619 Mode of Binding

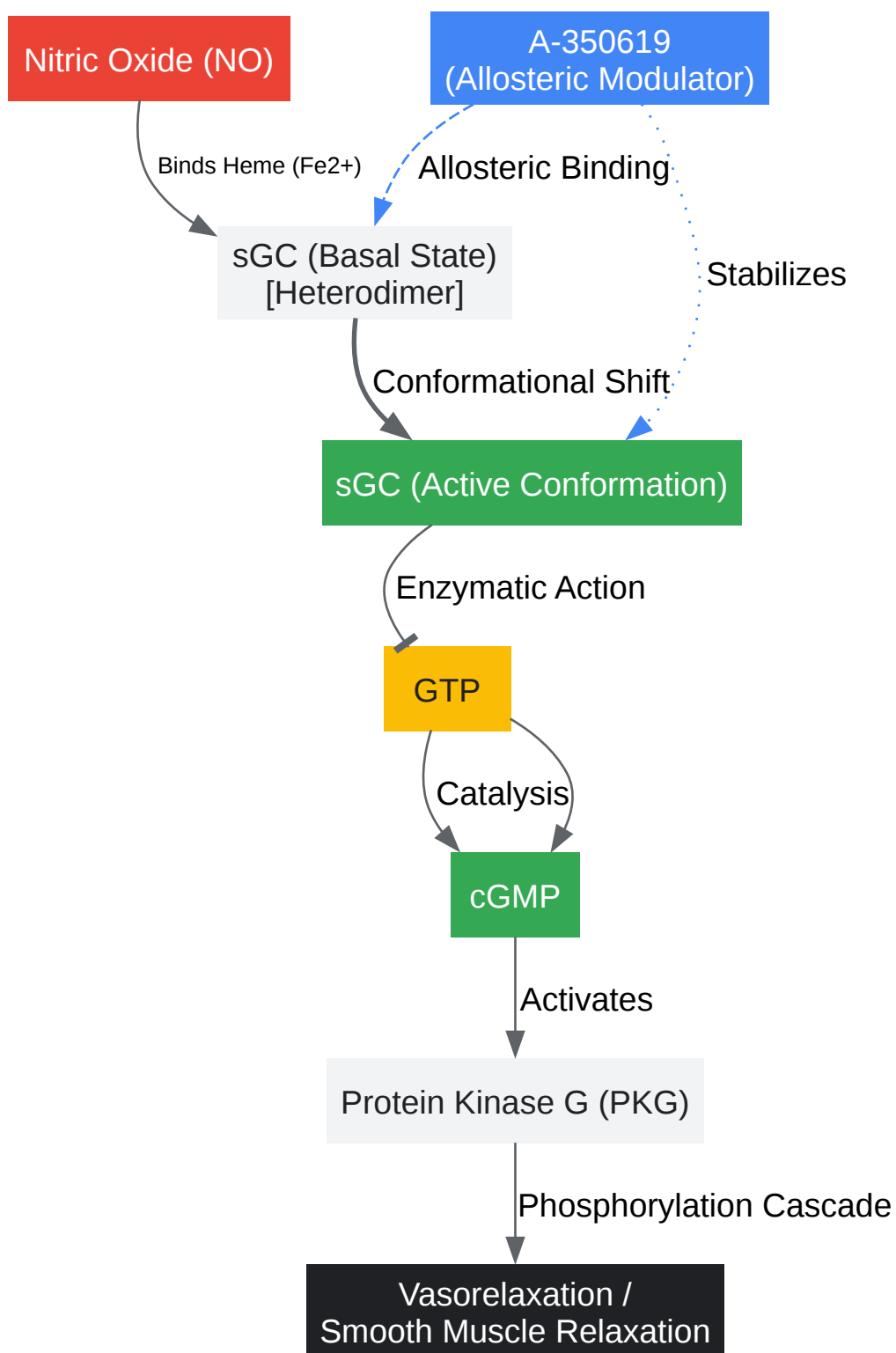
A-350619 acts as an allosteric modulator.

- **Basal Activation:** It binds to a non-catalytic site on the sGC heterodimer, inducing a conformational change that increases

for cGMP synthesis even in the absence of NO.
- **Synergy:** In the presence of NO donors (e.g., Sodium Nitroprusside), **A-350619** stabilizes the nitrosyl-heme complex, preventing the rapid dissociation of NO and shifting the dose-response curve to the left.
- **Heme Dependency:** Unlike "heme-independent" activators (e.g., Cinaciguat) that target oxidized/heme-free sGC, **A-350619** typically requires the heme moiety or acts synergistically with heme-dependent mechanisms, classifying it functionally closer to sGC stimulators like YC-1, though it shares structural features with acrylamide-based activators.

Pathway Visualization

The following diagram illustrates the intervention point of **A-350619** within the NO-sGC-cGMP axis.



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Caption: **A-350619** binds allosterically to sGC, synergizing with NO to accelerate the GTP-to-cGMP conversion.

Part 3: In Vitro Characterization Protocols

Primary Biochemical Assay: sGC Enzymatic Activity

Objective: Quantify the potency (

) and efficacy (

) of **A-350619** using purified sGC enzyme.

Methodological Rationale: Direct measurement of cGMP production is the gold standard. While radioactive immunoassays (RIA) were used historically (Miller et al., 2003), modern workflows utilize Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) (e.g., Cisbio HTRF or PerkinElmer LANCE) for high-throughput sensitivity without radiation.

Protocol Workflow

- Reagent Preparation:
 - Buffer: 50 mM Triethanolamine (TEA), pH 7.4. Note: TEA is preferred over Tris/Hepes for sGC stability.
 - Additives: 1 mM IBMX (PDE inhibitor), 2 mM MgCl₂, 0.1% BSA (prevents sticking).
 - Enzyme: Recombinant human soluble Guanylyl Cyclase ().
 - Substrate: GTP (Final concentration —keep near).
 - Compound: **A-350619** dissolved in DMSO (Final DMSO < 1%).
- Reaction Setup (384-well plate):
 - Step 1: Add 5 µL of **A-350619** (titration: 1 nM to 100 µM).
 - Step 2: Add 5 µL of purified sGC enzyme (approx. 0.5–1 nM final).

- Step 3: Optional: Add 5 μ L of NO donor (e.g., DEA-NONOate, 100 nM) to test synergy.
- Step 4: Initiate with 5 μ L GTP solution.
- Incubation: 20–30 minutes at 37°C.
- Detection:
 - Add detection reagents (Anti-cGMP-Cryptate + d2-labeled cGMP).
 - Incubate 1 hour at RT.
 - Read on HTRF-compatible reader (Ex: 337 nm, Em: 665/620 nm).

Data Analysis: Calculate the HTRF ratio (665/620 nm). Plot % Activation relative to DMSO control (0%) and maximally stimulated control (100%).

Parameter	Expected Value	Notes
Basal EC50	1.0 – 5.0 μ M	Potency in absence of NO.
Synergy EC50	0.1 – 0.5 μ M	Potency shifts left with NO donor.
Fold Activation	10x – 50x	Highly dependent on enzyme purity/heme state.

Cellular Functional Assay: cGMP Accumulation

Objective: Verify cell permeability and target engagement in a physiological context. Cell

System: Rat Aortic Smooth Muscle Cells (RASMC) or CHO cells overexpressing sGC.

Protocol Steps

- Seeding: Plate RASMC at 10,000 cells/well in 96-well plates. Allow adherence (24h).
- Starvation: Wash cells with HBSS; incubate in serum-free media + 0.5 mM IBMX for 30 min. Why IBMX? To prevent degradation of the generated cGMP by endogenous PDEs.
- Treatment:

- Add **A-350619** (dose response).[1]
- Include controls: ODQ (sGC oxidizer/inhibitor) to prove mechanism specificity.
- Incubate 30–60 minutes at 37°C.
- Lysis & Detection:
 - Aspirate media. Add 50 µL Lysis Buffer (containing cGMP detection antibodies).
 - Quantify cGMP via competitive ELISA or HTRF.

Validation Criteria:

- **A-350619** should induce a dose-dependent increase in intracellular cGMP.
- Pre-treatment with ODQ (10 µM) should attenuate the response if the mechanism is heme-dependent (stimulator-like profile).

Ex Vivo Tissue Bath (Vasorelaxation)

Objective: Confirm physiological efficacy (vasodilation). Tissue: Rat Thoracic Aorta rings (denuded or intact endothelium).

- Mounting: Mount 3mm aortic rings in organ baths containing Krebs-Henseleit buffer (37°C, 95% O₂/5% CO₂).
- Pre-contraction: Induce stable contraction with Phenylephrine (PE, 1 µM).
- Dosing: Cumulative addition of **A-350619** (M to M).
- Readout: Measure reduction in tension (isometric force transducer).
- Result: **A-350619** should induce >80% relaxation of PE-contracted rings.

Part 4: ADME & Physicochemical Profiling

For a compound to be a viable probe or lead, its physicochemical behavior must be understood.

Property	Method	Metric/Target
Solubility	Kinetic Turbidimetry (PBS, pH 7.4)	> 50 μ M desirable. A-350619 HCl salt is soluble in water up to 100 mM.
Permeability	PAMPA or Caco-2	High permeability expected (passive diffusion).
Metabolic Stability	Liver Microsomes (Human/Rat)	Monitor intrinsic clearance ().
Plasma Protein Binding	Equilibrium Dialysis	High binding (>95%) is common for this chemotype; factor into cell assay dosing.

Part 5: Experimental Workflow Diagram

The following diagram outlines the screening cascade for validating **A-350619** activity.



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Caption: Screening cascade moving from cell-free enzymatic verification to physiological tissue response.

Part 6: Expert Troubleshooting & Optimization

- Oxidation Sensitivity: sGC is highly sensitive to oxidation. Ensure buffers are degassed or contain antioxidants (e.g., DTT/GSH) unless specifically testing for heme-oxidized activation. However, note that DTT can interfere with some NO donors; use caution.
- IBMX Toxicity: In cellular assays, do not incubate with IBMX > 1 hour, as prolonged PDE inhibition can be cytotoxic and alter basal signaling baselines.
- Plasticware: **A-350619** is lipophilic. Use low-binding polypropylene plates for serial dilutions to prevent compound loss before it reaches the assay plate.
- Light Sensitivity: NO donors (like Sodium Nitroprusside) are light-sensitive. Perform synergy assays in low-light conditions.

References

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- [2. A 350619 hydrochloride | Guanylyl Cyclases | Tocris Bioscience \[tocris.com\]](#)
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